BIIB091: Application Notes and Protocols for Primary Immune Cell Research

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Compound of Interest

Compound Name:	*BIIB091*
Cat. No.:	*B10827741*

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Abstract

BIIB091 is a potent, selective, and reversible inhibitor of Bruton's tyrosine kinase (BTK), a critical signaling protein in B cells and myeloid cells.[1][2] This document provides detailed application notes and experimental protocols for researchers investigating the effects of **BIIB091** on primary immune cells. The protocols are based on preclinical studies and are intended to guide the experimental design for assessing the compound's mechanism of action and functional consequences in key immune cell populations.

Introduction

Bruton's tyrosine kinase (BTK) is a non-receptor tyrosine kinase that plays a crucial role in the signaling pathways of the B-cell receptor (BCR) and Fc receptors (FcR) on myeloid cells.[3][4] Dysregulation of BTK signaling is implicated in the pathophysiology of various autoimmune diseases, including multiple sclerosis (MS).[1] **BIIB091** is an investigational drug that targets BTK, aiming to modulate the harmful immune responses that drive such diseases.[1] It is an orally administered small molecule that binds to BTK, preventing its phosphorylation and subsequent activation of downstream signaling cascades.[2][5] Preclinical and early clinical

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studies have demonstrated that **BIIB091** potently inhibits the functions of both B cells and myeloid cells.[3][6]

These application notes provide a summary of the key in vitro and in vivo effects of **BIIB091** on primary immune cells and offer detailed protocols for replicating and expanding upon these findings.

Data Presentation: In Vitro Potency of BIIB091 on Primary Immune Cells

The following table summarizes the reported half-maximal inhibitory concentrations (IC50) of **BIIB091** in various primary immune cell assays. This data highlights the compound's potent activity across different cell types and signaling pathways.

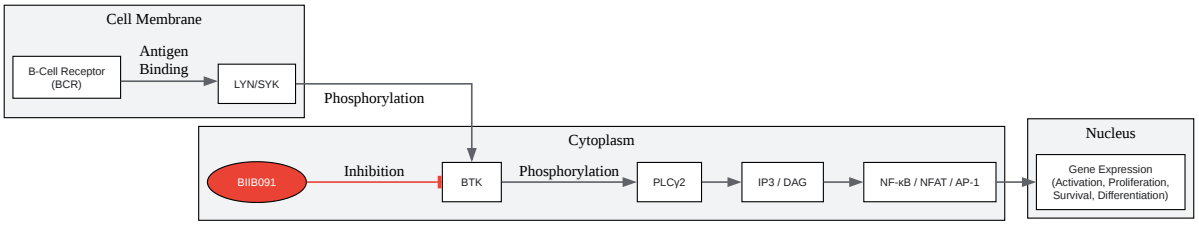
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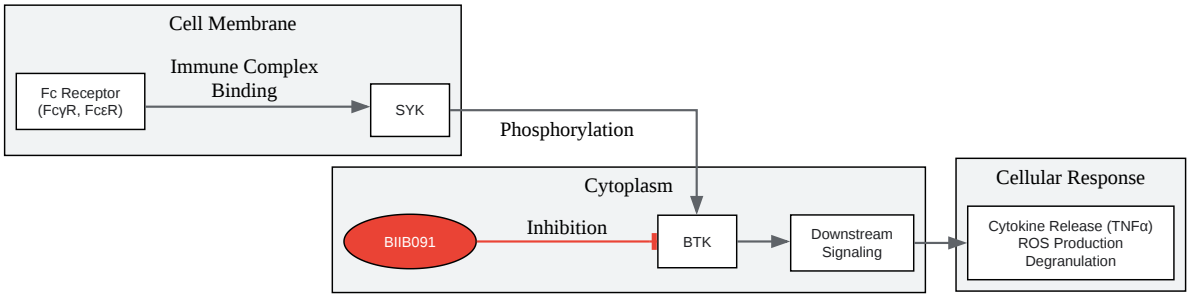
Cell Type	Assay	Readout	IC50 (nM)	Reference
Human Whole Blood	BTK Autophosphorylation	Phospho-BTK	9.0	[7]
Human Whole Blood	BTK Autophosphorylation	Phospho-BTK	24	[2]
Human PBMCs	B-Cell Activation (anti-IgM stimulated)	CD69 Expression	6.9	[2]
Human Whole Blood	B-Cell Activation (BCR-mediated)	CD69 Expression	71	[2]
Human Whole Blood	Basophil Activation (FcεR-induced)	CD63 Expression	82	[2]
Human Monocytes	TNFα Secretion (coated human IgG)	TNFα Levels	5.6	[2]
Human Monocytes	TNFα Secretion (anti-CD16)	TNFα Levels	8.0	[2]
Human Monocytes	TNFα Secretion (anti-CD64)	TNFα Levels	3.1	[2]
Human Monocytes	TNFα Secretion (cross-linked anti-CD16)	TNFα Levels	1.3	[2]
Primary Neutrophils	ROS Production (FcγR-induced)	ROS Levels	4.5	[2]
Naïve and Unswitched Memory B-cells (in vivo)	B-Cell Receptor-Mediated Activation	Not Specified	55	[3][4][6]

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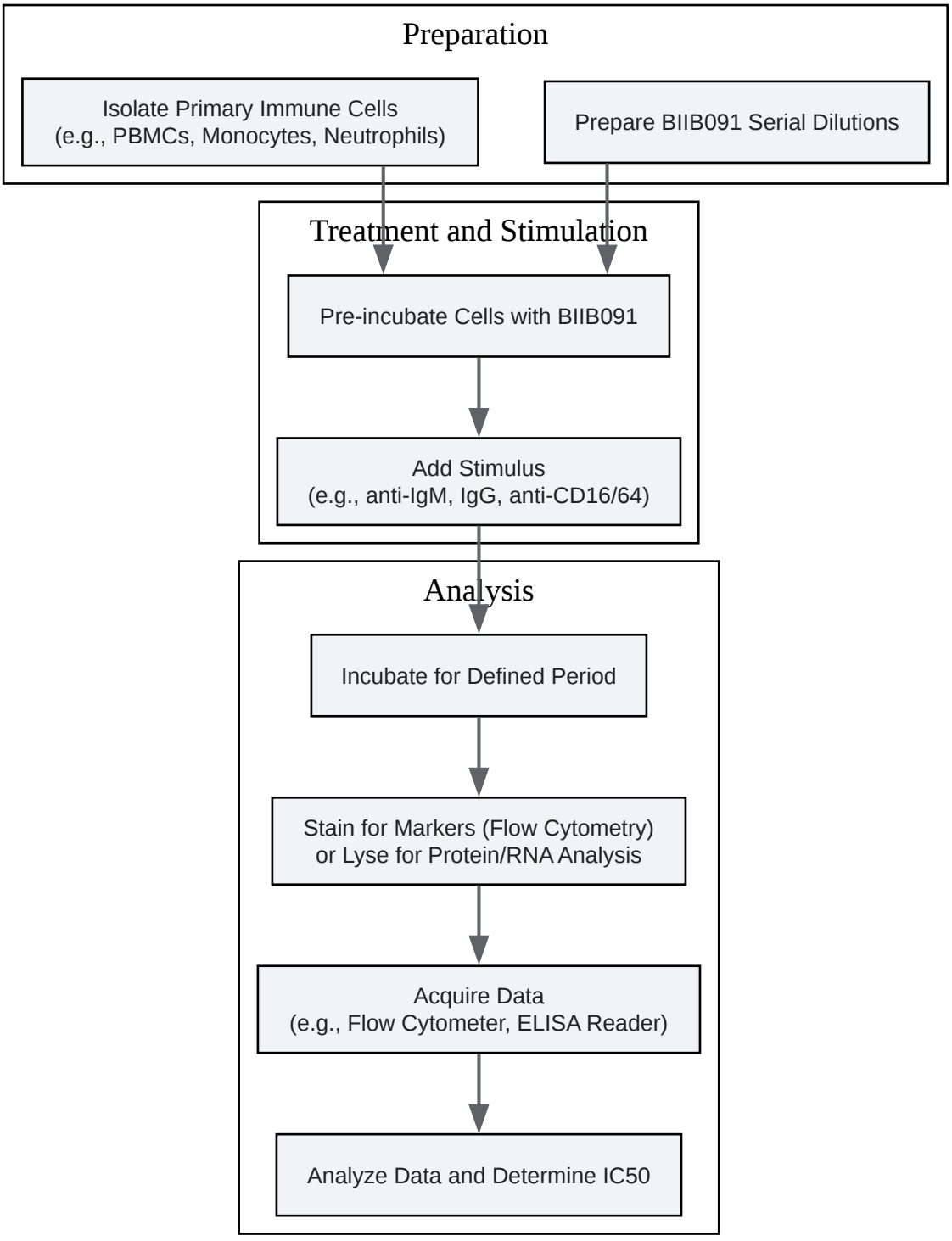
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways affected by **BIIB091** and a general workflow for assessing its activity in primary immune cells.





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